

Application Notes: Preparation of Bordeaux Mixture for Agricultural Research

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Compound of Interest

Compound Name: Basic copper sulfate

Cat. No.: B073698

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1.0 Introduction

Bordeaux mixture is a widely utilized fungicide and bactericide in agriculture, composed of copper(II) sulfate (CuSO_4), lime (calcium hydroxide, $\text{Ca}(\text{OH})_2$), and water.[1][2] Developed in the Bordeaux region of France in the late 19th century, it is effective against a range of fungal and bacterial diseases, including downy mildew, powdery mildew, fire blight, and peach leaf curl.[1][2][3] Its efficacy stems from the copper ions (Cu^{2+}), which inhibit the germination of fungal spores upon contact.[2] Therefore, it must be applied preventively before a fungus is established.[2] The mixture's excellent adherence to plant surfaces, especially during rainy weather, makes it a durable protectant.[1] This document provides detailed protocols for the preparation and quality control of Bordeaux mixture for research applications.

2.0 Materials and Equipment

- Chemicals:
 - Copper Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$), powdered or "snow" form[4]
 - Hydrated Lime (Calcium Hydroxide, $\text{Ca}(\text{OH})_2$) or Quick Lime (Calcium Oxide, CaO)[4][5]
 - Distilled or deionized water
 - (Optional) Sugar or jaggery for stabilization[6]
- Equipment:

- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Electronic balance
- Plastic, wooden, or earthen containers (metallic containers must be avoided due to the corrosive nature of the mixture)[6]
- Glass or plastic storage bottles (for stock solutions)
- Wooden or plastic stirring rods
- Measuring cylinders
- Spray tank with agitator (for large volumes)
- pH meter, pH paper, or blue litmus paper[7]
- Polished iron knife or nail (for field test)[6]

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

For preparing smaller, variable quantities of Bordeaux mixture, creating concentrated stock solutions is the most efficient method.[1]

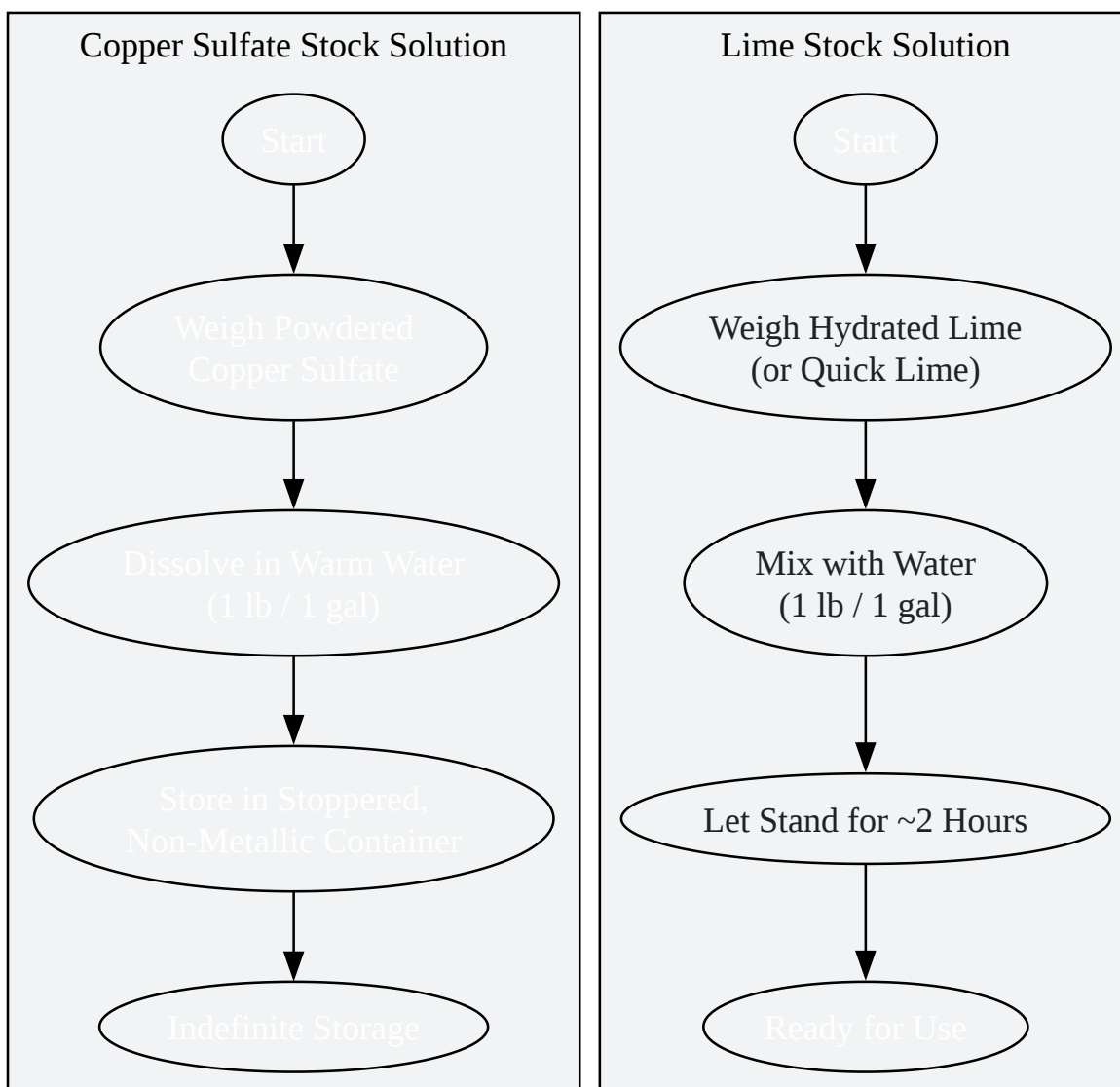
1. Copper Sulfate Stock Solution (1 lb/gallon or ~120 g/L):

- Weigh 1 pound (453.6 g) of powdered copper sulfate.
- In a plastic bucket, dissolve the copper sulfate in 1 gallon (3.785 L) of warm water. Stir with a wooden or plastic rod until fully dissolved.[1]
- Transfer the solution to a stoppered glass or plastic container for storage. This solution can be stored indefinitely.[1]

2. Lime Stock Solution (1 lb/gallon or ~120 g/L):

- Weigh 1 pound (453.6 g) of fresh, high-quality hydrated lime.
- In a separate plastic bucket, mix the hydrated lime into 1 gallon (3.785 L) of water to form a suspension.[1]

- Allow this mixture to stand for approximately two hours before use.[1]
- Note: If using quick lime (calcium oxide), it must first be slaked. Cautiously add 1 pound of quick lime to 1 gallon of water. The reaction is exothermic and can cause boiling; add the lime slowly and stir continuously.[1] This slaking process can take 30 minutes to 2 hours.[1]



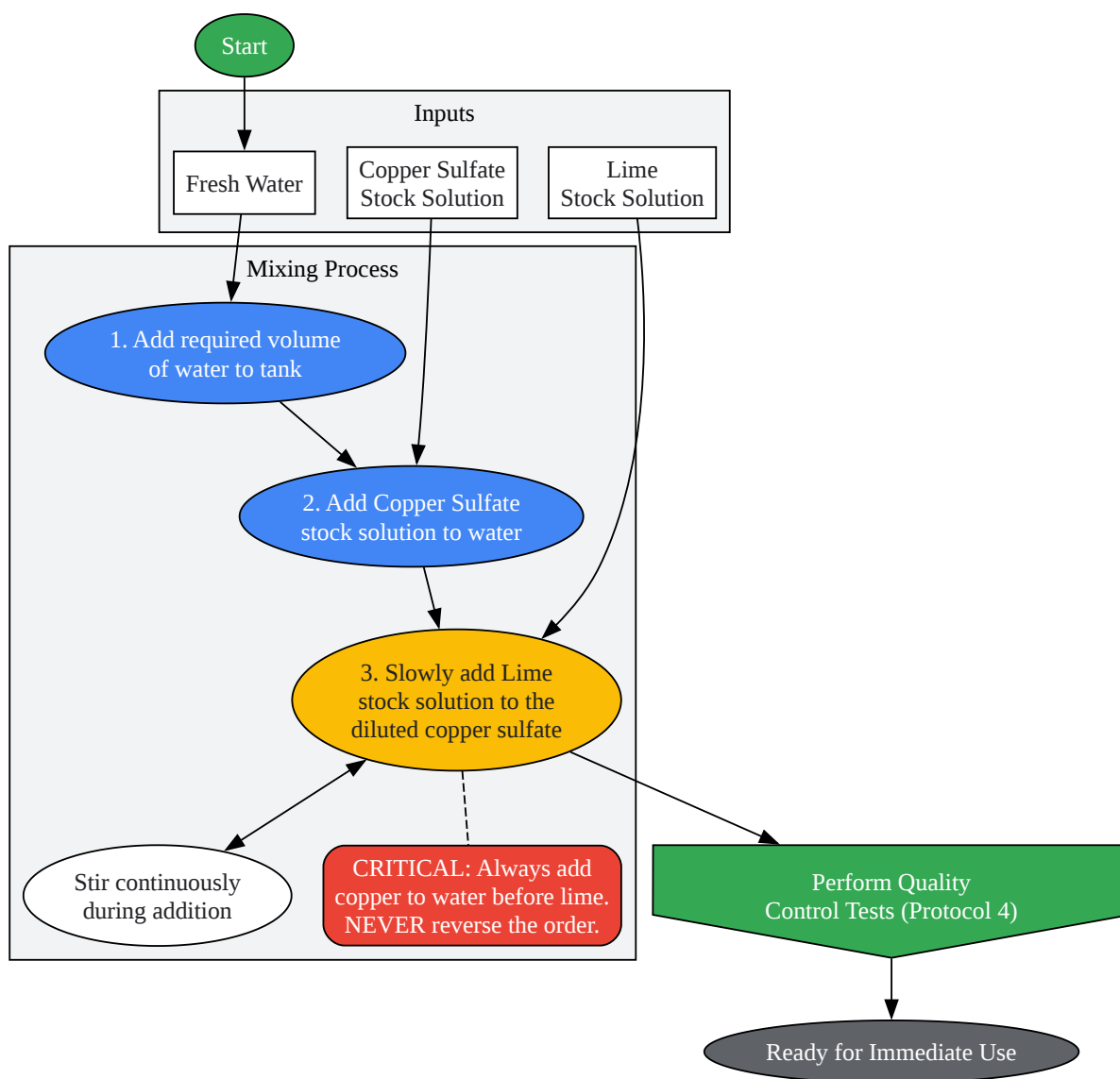
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Workflow for preparing stock solutions.

Protocol 2: Preparation of Bordeaux Mixture (Small Scale)

This protocol uses the stock solutions to prepare a final mixture. The formula 10-10-100 is used as an example.^[1]

- Start with a clean plastic bucket.
- To prepare 2.5 gallons of a 10-10-100 Bordeaux mixture, first measure 2 gallons of fresh water into the bucket.^[5]
- Vigorously shake the copper sulfate stock solution and add 1 quart to the 2 gallons of water.^[1]
- Shake the lime stock solution thoroughly to ensure it is in suspension.
- Crucially, add 1 quart of the lime stock solution to the diluted copper sulfate solution while stirring continuously.^[1] Never add the copper sulfate solution to the lime solution, as this results in a less effective precipitate.^[6]
- Continue stirring for several minutes before performing quality control tests.
- The mixture is now ready for use and should be applied on the same day it is prepared for maximum effectiveness.^{[1][8]}



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Workflow for preparing the final Bordeaux mixture.

Protocol 3: Quality Control of Final Mixture

An acidic Bordeaux mixture contains free copper ions that are highly phytotoxic and can damage plants.[9] Therefore, testing the final mixture to ensure it is neutral or slightly alkaline is essential.

- Field Test (Knife/Nail Test):
 - Dip a well-polished iron knife, sickle, or nail into the prepared mixture for a few minutes.[6]
 - If a reddish, coppery deposit forms on the metal, the mixture is acidic and contains free copper.[6] More lime solution must be added until the test is negative.
- Litmus Paper Test:
 - Dip a strip of blue litmus paper into the mixture.
 - The paper should not change color. If it turns red, the mixture is acidic, and more lime is required.
- pH Measurement:
 - Use a calibrated pH meter or pH test strips.
 - The ideal pH of the final Bordeaux mixture should be neutral to slightly alkaline, typically between 6.8 and 7.0 for neutrality or up to 10 for maximum efficiency in some applications. [3][7] If the pH is below 6.5, add more lime solution incrementally and re-test.

Data Presentation: Formulations and Quality Control

Table 1: Common Bordeaux Mixture Formulations

The formula is expressed as pounds of copper sulfate - pounds of hydrated lime - gallons of water.[4][5]

Formula (Cu-Lime-Water)	Common Use	Copper Sulfate per 1 Gallon	Hydrated Lime per 1 Gallon
10-10-100	General purpose, dormant season application for many diseases.[1][3]	3.3 Tbs (~1.6 oz)	10 Tbs (~2.7 oz)
8-8-100	Control of peach Coryneum blight.[4]	2.7 Tbs (~1.3 oz)	8 Tbs (~2.1 oz)
12-12-100	Control of dead bud in cherries.[4]	4.0 Tbs (~2.0 oz)	12 Tbs (~3.2 oz)
1-1-100 (1%)	Standard 1% mixture for general foliar application.[2]	0.3 Tbs (~0.16 oz)	0.3 Tbs (~0.16 oz)

Conversions are approximate. 1 Tbs = 3 tsp. For research, precise measurements by weight are recommended.

Table 2: Quality Control Testing Summary

Test Method	Procedure	Positive Result (Acidic)	Required Action
Iron Nail/Knife Test	Dip a polished iron object into the mixture for 1-2 minutes.[6]	A reddish-brown copper deposit forms on the iron.	Add more lime solution and re-test.
Litmus Paper	Dip blue litmus paper into the solution.	Paper turns red.	Add more lime solution and re-test.
pH Meter/Strips	Measure the pH of the final suspension.[7]	pH is below 6.5.	Add more lime solution and re-test.

Application and Safety Precautions

- Phytotoxicity: Bordeaux mixture can be phytotoxic, especially to new leaf growth or when applied in hot weather.[1][10] The lime content is a key factor in its phytotoxicity.[10][11]

Always consult literature for appropriate concentrations and timing for specific plant species.

- Freshness: The fungicidal property is highest in freshly prepared mixtures.[6] If storage is necessary for a short period (1-2 days), the mixture can be stabilized by adding sugar or jaggery at a rate of 100g per 100 liters.[6]
- Safety: Wear appropriate PPE, including safety goggles, as the mixture is corrosive and can stain permanently.[1]
- Equipment: Use only plastic, wooden, or earthen vessels for preparation and storage. Thoroughly clean all equipment after use to prevent corrosion.[8]
- Compatibility: Bordeaux mixture is not compatible with most other pesticides.[1]

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References

- 1. Bordeaux Mixture--UC IPM [ipm.ucanr.edu]
- 2. Bordeaux mixture - Wikipedia [en.wikipedia.org]
- 3. gau.edu.bd [gau.edu.bd]
- 4. Preparing Tank-mix Bordeaux Mixture | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
- 5. Bordeaux Mixture / / Agriculture: Pest Management Guidelines / UC Statewide IPM Program (UC IPM) [ipm.ucanr.edu]
- 6. static.vikaspedia.in [static.vikaspedia.in]
- 7. youtube.com [youtube.com]
- 8. ir.library.oregonstate.edu [ir.library.oregonstate.edu]
- 9. en.vikaspedia.in [en.vikaspedia.in]
- 10. Investigations on the phytotoxicity of Bordeaux mixture to tomatoes - DPI eResearch Archive (eRA) [era.dpi.qld.gov.au]

- 11. era.dpi.qld.gov.au [era.dpi.qld.gov.au]
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